

1,2-Bis(3-fluorophenyl)ethanone molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Bis(3-fluorophenyl)ethanone

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In-Depth Technical Guide: 1,2-Bis(3-fluorophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a generalized experimental workflow for the synthesis and characterization of **1,2-Bis(3-fluorophenyl)ethanone**. This fluorinated aromatic ketone is a valuable building block in medicinal chemistry and materials science, primarily utilized as a precursor for the synthesis of more complex molecules.

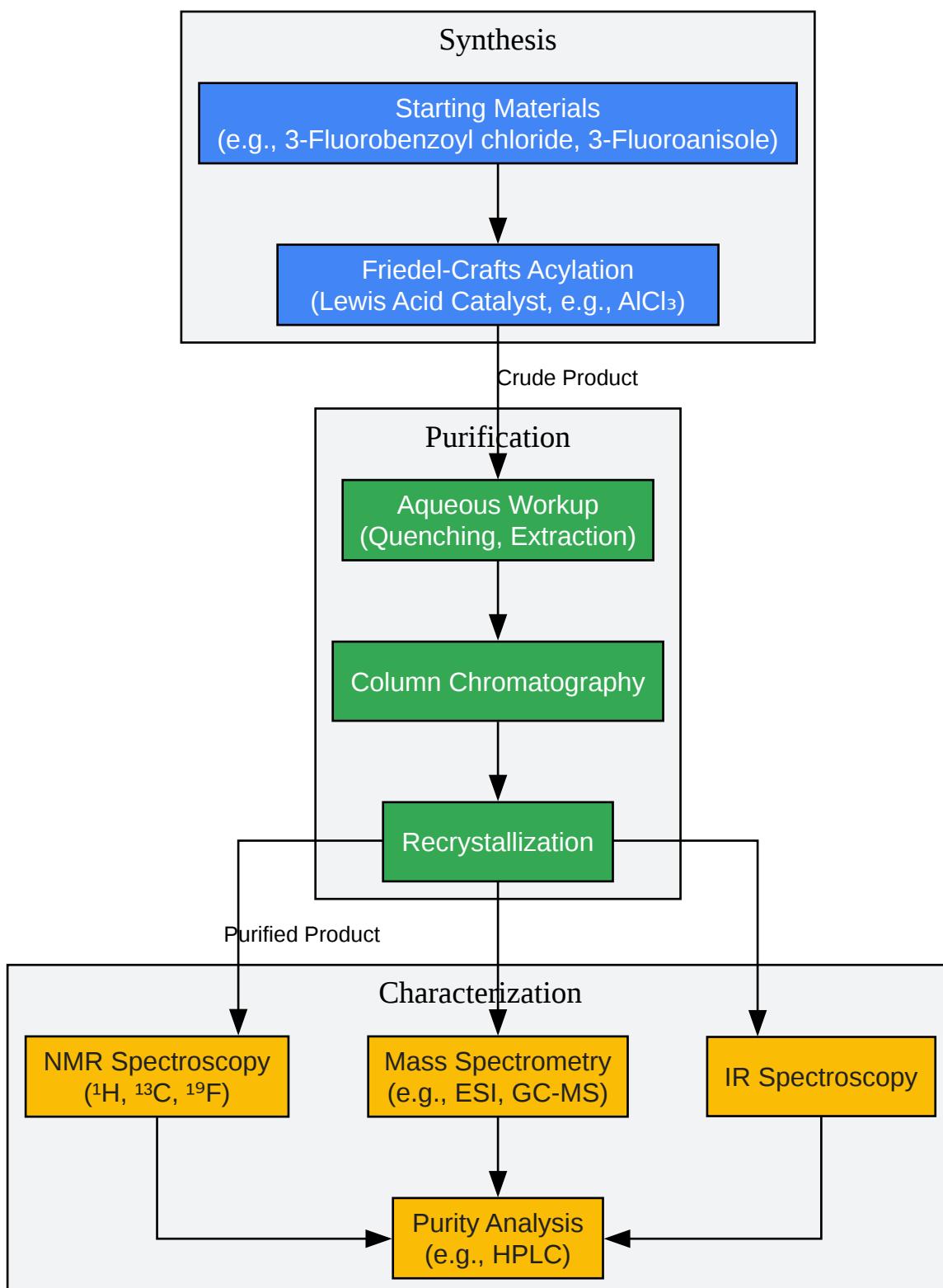
Core Molecular Data

The fundamental molecular properties of **1,2-Bis(3-fluorophenyl)ethanone** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ F ₂ O	[1]
Molecular Weight	232.22 g/mol	[1]
CAS Number	40281-51-4	[1]

Generalized Experimental Workflow

The following diagram illustrates a general workflow for the synthesis, purification, and characterization of **1,2-Bis(3-fluorophenyl)ethanone**, based on common organic chemistry methodologies.

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Caption: Generalized workflow for the synthesis and analysis of **1,2-Bis(3-fluorophenyl)ethanone**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,2-Bis(3-fluorophenyl)ethanone** is not readily available in the searched literature, a plausible approach would involve a Friedel-Crafts acylation reaction. The following is a generalized protocol based on similar syntheses.

Objective: To synthesize **1,2-Bis(3-fluorophenyl)ethanone** via Friedel-Crafts acylation.

Materials:

- 3-Fluorobenzoyl chloride
- 3-Fluoroanisole (as an example of a substituted fluorobenzene)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous aluminum chloride (1.1 equivalents) and anhydrous DCM under a nitrogen atmosphere. The suspension is cooled to 0 °C in an ice bath.

- **Addition of Reactants:** A solution of 3-fluoroanisole (1.0 equivalent) in anhydrous DCM is added to the flask. Subsequently, a solution of 3-fluorobenzoyl chloride (1.0 equivalent) in anhydrous DCM is added dropwise from the dropping funnel over a period of 30 minutes, maintaining the temperature at 0 °C.
- **Reaction:** The reaction mixture is stirred at 0 °C for 1 hour and then allowed to warm to room temperature, stirring for an additional 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, the reaction mixture is slowly poured into a flask containing crushed ice and 1M HCl to quench the reaction. The mixture is then transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted twice with DCM.
- **Washing:** The combined organic layers are washed sequentially with 1M HCl, water, saturated NaHCO₃ solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous MgSO₄, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate). Further purification can be achieved by recrystallization from an appropriate solvent.

Characterization:

The structure and purity of the synthesized **1,2-Bis(3-fluorophenyl)ethanone** would be confirmed using standard analytical techniques:

- **NMR Spectroscopy:** ¹H NMR, ¹³C NMR, and ¹⁹F NMR spectroscopy to confirm the chemical structure and the positions of the fluorine atoms.
- **Mass Spectrometry:** To determine the molecular weight and confirm the molecular formula.
- **Infrared (IR) Spectroscopy:** To identify the characteristic carbonyl (C=O) stretching frequency.

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

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References

- 1. 1,2-Bis(3-fluorophenyl)ethanone | 40281-51-4 | Benchchem [benchchem.com]
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